

Indeloxazine hydrochloride melting point characterization issues

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Compound Focus: Indeloxazine Hydrochloride

CAS No.: 65043-22-3

Cat. No.: S530609

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The Melting Point Characterization Issue

Indeloxazine Hydrochloride is reported to have **two distinct melting points**, which is a classic indicator of a **polymorphic compound** (a substance that can exist in multiple crystalline forms) [1].

The table below summarizes the key data for easy comparison:

Melting Point	Crystalline Form / Appearance	Source
155-156 °C	Colorless, acicular crystals from Acetone [1]	DrugFuture.com
169-170 °C	Pale yellow needles from Methanol [1]	DrugFuture.com

The difference in melting points and crystal appearance (color and shape) strongly depends on the **solvent used for crystallization**, such as methanol or acetone [1]. This variability is a common challenge in the solid-form characterization of active pharmaceutical ingredients (APIs).

Troubleshooting Guide & FAQs

Here are answers to specific questions a researcher might encounter.

Q1: Why am I obtaining different melting points for my Indeloxazine Hydrochloride batch? A: This is most likely due to **polymorphism**. The solvent and conditions used for your final crystallization or re-crystallization step are directing the formation of a specific crystalline polymorph, each with its own unique and stable melting point [1]. This is an expected property of the compound, not necessarily an error in your synthesis.

Q2: How can I control or reproduce a specific polymorph? A: Control is achieved by strictly standardizing the crystallization protocol:

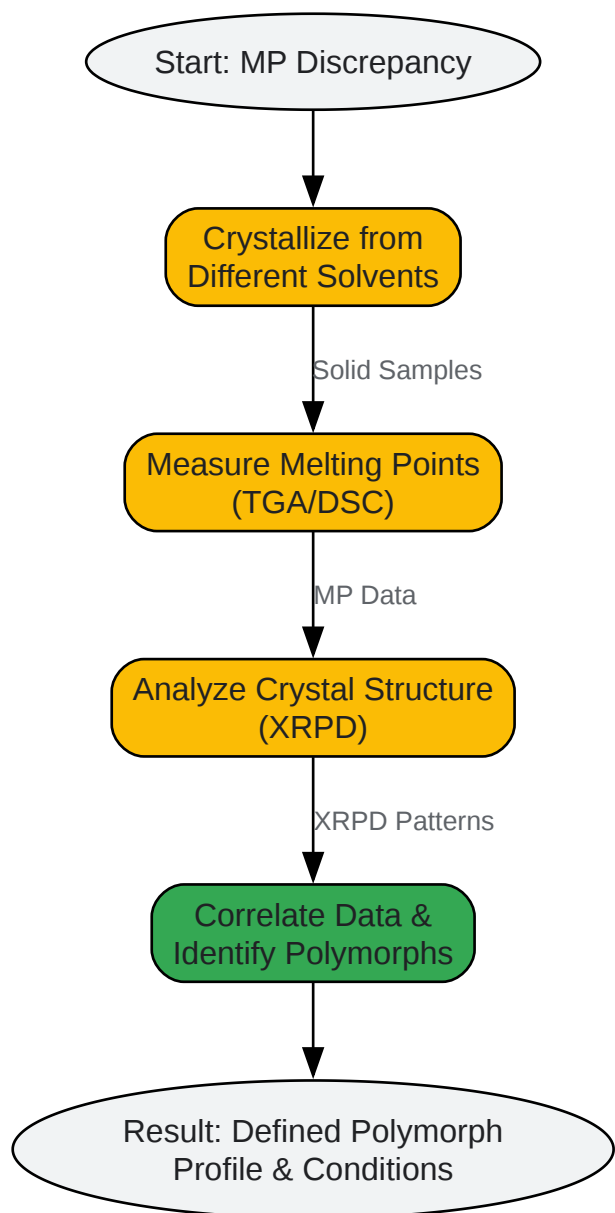
- **Solvent Selection:** Consistently use the same solvent (e.g., methanol to target the ~169°C form or acetone for the ~155°C form) [1].
- **Crystallization Method:** Carefully control the cooling rate, evaporation rate, and temperature.
- **Verification:** Use complementary analytical techniques to confirm the solid form, such as **X-Ray Powder Diffraction (XRPD)**, which provides a unique fingerprint for each polymorph, beyond melting point alone.

Q3: What is the basic molecular information for Indeloxazine Hydrochloride? A:

- **CAS Registry Number:** 65043-22-3 [2] [1]
- **Molecular Formula:** C₁₄H₁₈ClNO₂ [2] [1]
- **Molecular Weight:** 267.75 g/mol [2] [1]
- **IUPAC Name:** 2-(3H-inden-4-yloxymethyl)morpholine; hydrochloride [2]

Experimental Workflow for Polymorph Investigation

For a rigorous investigation, you would follow a systematic workflow. The diagram below outlines the key steps and decision points in characterizing and troubleshooting the solid forms of **Indeloxazine Hydrochloride**.



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The key to resolving this issue lies in moving beyond melting point alone and employing a suite of solid-state characterization techniques.

Recommended Path Forward

The search results, while confirming the polymorphism issue, are from chemical databases and do not contain the detailed experimental protocols for techniques like XRPD or DSC. To build a complete technical

guide, I suggest you:

- **Consult Official Monographs:** Search for pharmacopeial standards (like USP or JP) for **Indeloxazine Hydrochloride**, if available.
- **Review Patent Literature:** Patents often contain highly detailed examples of crystallization processes designed to produce specific, stable polymorphs.
- **Specialized Handbooks:** Refer to foundational texts on pharmaceutical solid-state chemistry, such as "Polymorphism in Pharmaceutical Solids" by Brittain, H.G., which provides generalized but exhaustive methodologies.

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References

1. Indeloxazine Hydrochloride [drugfuture.com]
2. CAS 65043-22-3 Indeloxazine hydrochloride [bocsci.com]

To cite this document: Smolecule. [Indeloxazine hydrochloride melting point characterization issues]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b530609#indeloxazine-hydrochloride-melting-point-characterization-issues>]

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